

Personal protective equipment for handling Afalanine

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Compound of Interest

Compound Name: Afalanine

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Essential Safety and Handling Guide for Afalanine

For Immediate Use by Laboratory Professionals

This document provides crucial safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals engaged in the handling of **Afalanine** (also known as N-Acetyl-DL-phenylalanine). The information herein is compiled to foster safe laboratory practices and build a foundation of trust in chemical handling procedures.

I. Personal Protective Equipment (PPE)

When handling **Afalanine**, the use of appropriate personal protective equipment is essential to minimize exposure and ensure personal safety. The recommendations below are based on standard laboratory safety practices for handling non-hazardous, powdered chemical compounds.

Protection Type	Equipment Specification	Purpose
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. ^[1] A face shield may be necessary for splash protection.	To prevent eye contact with dust or splashes. ^[1]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber), inspected before use. ^[1] A standard laboratory coat is required.	To avoid skin contact and potential irritation. ^[1]
Respiratory Protection	Generally not required for handling small quantities in a well-ventilated area. If dust is generated or if exposure limits are exceeded, use a NIOSH-approved respirator.	To prevent inhalation of dust particles.

II. Operational Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Afalanine** and ensuring a safe laboratory environment.

Handling:

- Handle in a well-ventilated place.^[1]
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling.

Storage:

- Keep container tightly closed in a dry and well-ventilated place.

- Store as a powder at -20°C for up to 3 years.
- Store in solvent at -80°C for up to 1 year.

III. Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

Spills:

- Ensure adequate ventilation.
- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment, including gloves and safety goggles.
- Sweep up the spilled solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.
- Prevent the chemical from entering drains.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids, and consult a doctor.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

IV. Disposal Plan

Proper disposal of **Afalanine** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

General Guidelines:

- Dispose of unused **Afalanine** and its containers as chemical waste in accordance with local, state, and federal regulations.
- It is the responsibility of the waste generator to determine the proper waste classification and disposal methods.
- Contact a licensed professional waste disposal service to ensure compliance.

Disposal Procedure:

- Containerization: Collect waste **Afalanine** in a suitable, tightly sealed, and clearly labeled container. The label should include the chemical name and any known hazards.
- Waste Segregation: Do not mix with other waste streams unless explicitly permitted. Store separately from acids, bases, and organic solvents.
- Pickup: Arrange for pickup by a certified chemical waste disposal service.

V. Experimental Protocols and Data

Afalanine, or N-Acetyl-DL-phenylalanine, is a derivative of the amino acid phenylalanine. It has been identified as an endogenous metabolite and is noted for its potential antidepressant activity. It may also be used in combination with antibiotics to mitigate renal damage.

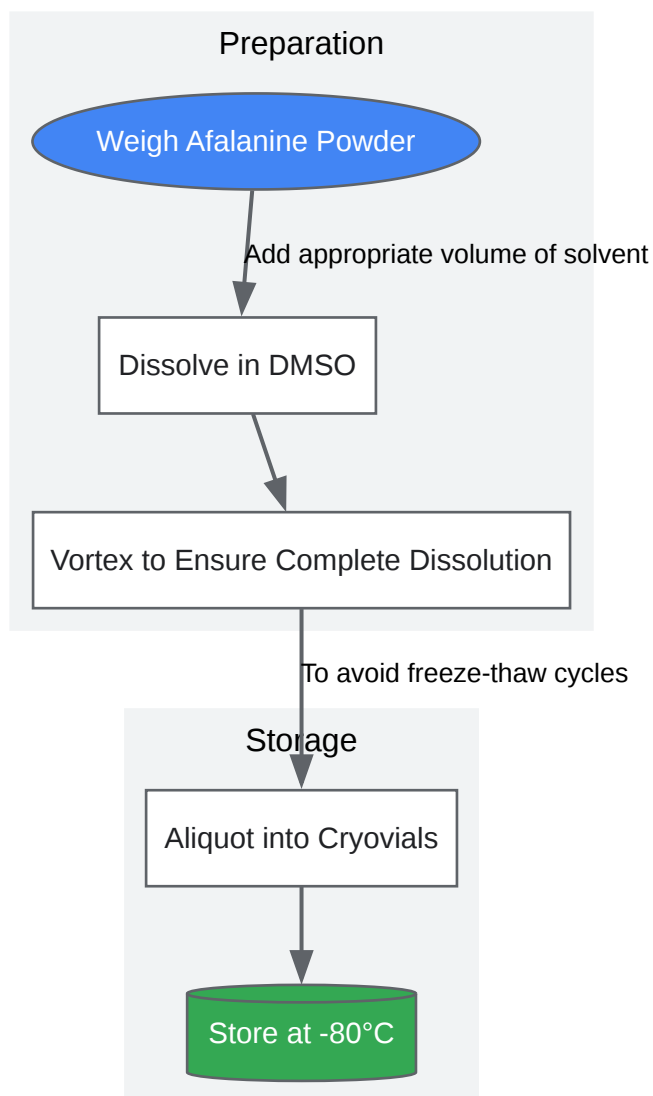
Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO ₃
Molecular Weight	207.23 g/mol
Appearance	White Powder/Solid
Melting Point	270 - 275 °C
Solubility	Soluble in DMSO (≥ 30 mg/mL)

Workflow for Preparing a Stock Solution:

The following diagram illustrates a typical workflow for preparing a stock solution of **Afalanine** for in vitro experiments.

Workflow for Afalanine Stock Solution Preparation



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Caption: A step-by-step workflow for the preparation and storage of an **Afalanine** stock solution.

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References

- 1. benchchem.com [benchchem.com]
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